

Personal protective equipment for handling Gsk984

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Compound of Interest

Compound Name: Gsk984

Cat. No.: B1672410

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Essential Safety and Handling Guide for Gsk984

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **Gsk984**, an inactive control probe for the dihydroorotate dehydrogenase (DHODH) inhibitor, GSK983. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining experimental integrity.

Immediate Safety and Handling Protocols

Gsk984 is the inactive enantiomer of GSK983 and is used as a negative control in experimental settings.^{[1][2]} While it is characterized as inactive, it should be handled with the same level of care as its active counterpart, following standard laboratory procedures for handling small molecule inhibitors.

Personal Protective Equipment (PPE):

A comprehensive approach to personal protection is mandatory when handling **Gsk984**. The following table summarizes the required PPE.

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Goggles	Chemical splash goggles	Protects eyes from accidental splashes.
Hand Protection	Disposable Gloves	Nitrile gloves	Prevents direct skin contact. Should be inspected before use and changed frequently.
Body Protection	Laboratory Coat	Standard	Protects skin and clothing from contamination.
Respiratory	Fume Hood	N/A	All handling of Gsk984 powder and preparation of solutions should be conducted in a certified chemical fume hood to avoid inhalation of airborne particles.

Storage and Disposal Plan:

Proper storage and disposal are crucial to prevent contamination and ensure safety.

Aspect	Procedure	Details
Storage	Store at -20°C	For long-term stability, Gsk984 should be stored as a solid powder at -20°C.[3]
Disposal	Hazardous Waste	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations.[4][5]
Empty Containers	Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. Deface the label before disposing of the container in regular trash.	

Physicochemical and Efficacy Data

The following tables provide key quantitative data for **Gsk984** and its active counterpart, GSK983, for easy comparison.

Table 1: Physicochemical Properties

Compound	Molecular Formula	Molecular Weight (g/mol)	CAS Number
Gsk984	C18H16ClN3O	325.79	827591-04-8
GSK983	C18H16ClN3O	325.79	827591-02-6

Source:

Table 2: In Vitro Efficacy Data for the Active Compound GSK983

Parameter	Value	Cell Line/Virus
EC50 (Antiviral)	5-20 nM	Adenovirus Ad-5, Polyoma virus SV-40, HPV, EBV
EC50 (Anti-proliferative)	10-40 nM	Cell lines immortalized by HTLV-1, EBV, HPV, SV40, Ad-5
IC50 (Anti-proliferative)	21 nM	K562 cells
Ki (DHODH inhibition)	403 nM	N/A

Source:

Experimental Protocols

Cell Viability Assay to Evaluate the Effect of Gsk984 and GSK983

This protocol is designed to assess the anti-proliferative effects of GSK983, using **Gsk984** as a negative control.

1. Materials:

- GSK983 and **Gsk984** (dissolved in DMSO to create a 10 mM stock solution)
- Cell line of interest (e.g., K562, or other rapidly proliferating cell lines)
- Complete cell culture medium
- 96-well clear-bottom assay plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit
- Plate reader capable of measuring luminescence

2. Procedure:

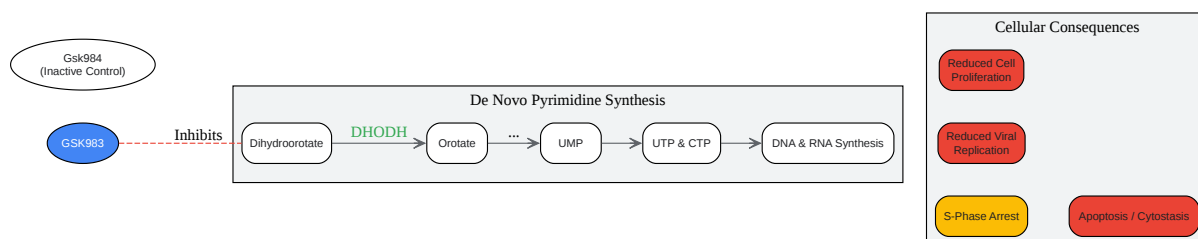
- Cell Seeding: Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium. Incubate overnight at 37°C in a humidified atmosphere with 5% CO₂.
- Compound Preparation: Prepare a serial dilution of GSK983 and **Gsk984** in complete culture medium. A typical concentration range for GSK983 would be from 1 nM to 10 μ M. **Gsk984**

should be tested at the highest concentration used for GSK983 (e.g., 10 μ M) to confirm its inactivity. Include a vehicle control (DMSO) at the same final concentration as the compound-treated wells.

- Cell Treatment: Add 100 μ L of the diluted compounds or vehicle control to the appropriate wells. The final volume in each well will be 200 μ L.
- Incubation: Incubate the plate for 72 hours at 37°C in a humidified atmosphere with 5% CO₂.
- Cell Viability Measurement: a. Equilibrate the plate and the CellTiter-Glo® reagent to room temperature. b. Add 100 μ L of CellTiter-Glo® reagent to each well. c. Mix the contents on an orbital shaker for 2 minutes to induce cell lysis. d. Incubate at room temperature for 10 minutes to stabilize the luminescent signal. e. Measure the luminescence using a plate reader.
- Data Analysis: a. Subtract the background luminescence (from wells with medium only). b. Normalize the data to the vehicle-treated control wells (representing 100% viability). c. Plot the cell viability against the log of the compound concentration and fit a dose-response curve to determine the IC₅₀ value for GSK983.

Visualizations

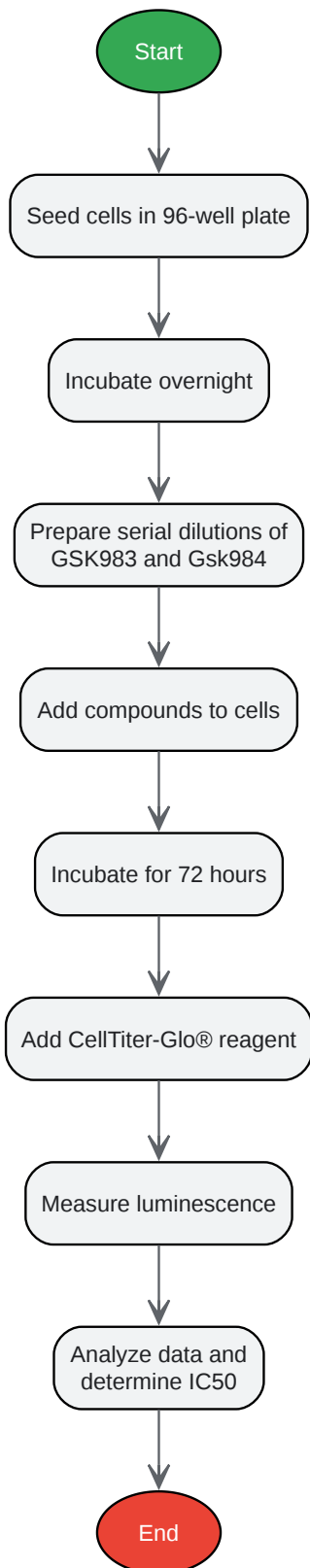
Signaling Pathway of DHODH Inhibition



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Caption: Mechanism of action of GSK983 and the role of **Gsk984**.

Experimental Workflow for Cell Viability Assay



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Caption: Step-by-step workflow for the cell viability assay.

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References

- 1. GSK984 | Scientist.com [app.scientist.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. DHODH inhibitor GSK983 | DHODH inhibitor | Probechem Biochemicals [probechem.com]
- 4. acs.org [acs.org]
- 5. vumc.org [vumc.org]
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